

An In-depth Technical Guide to the Chemical Structure and Synthesis of Mitoguazone

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Compound of Interest

Compound Name: Mitoguazone

Cat. No.: B15565574

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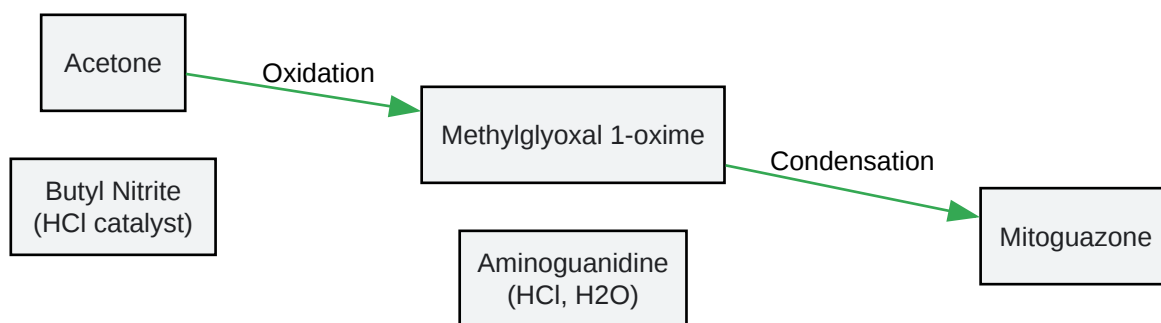
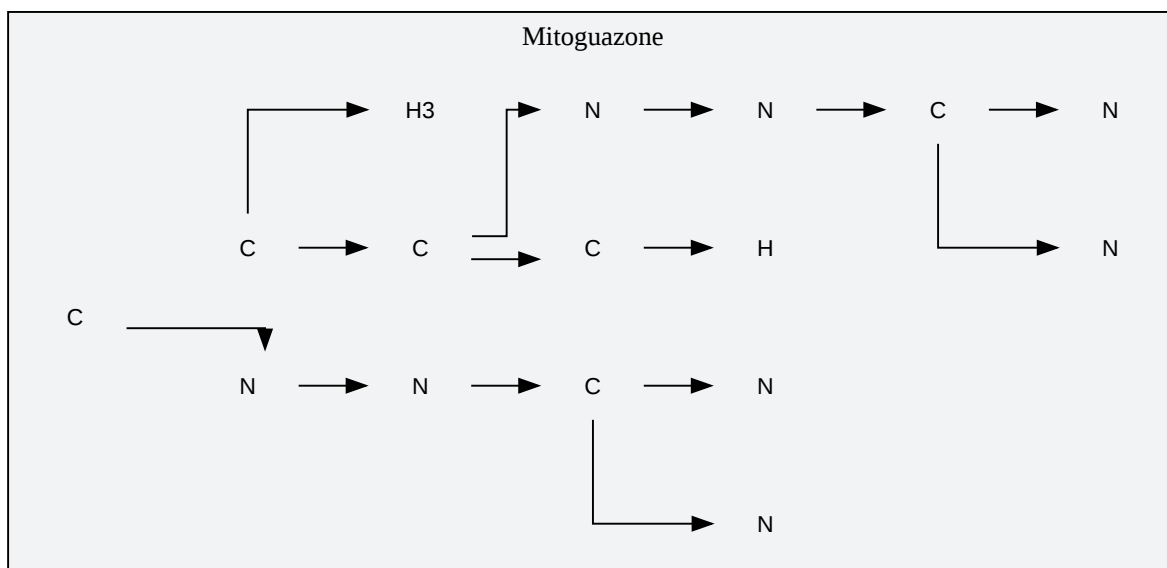
For Researchers, Scientists, and Drug Development Professionals

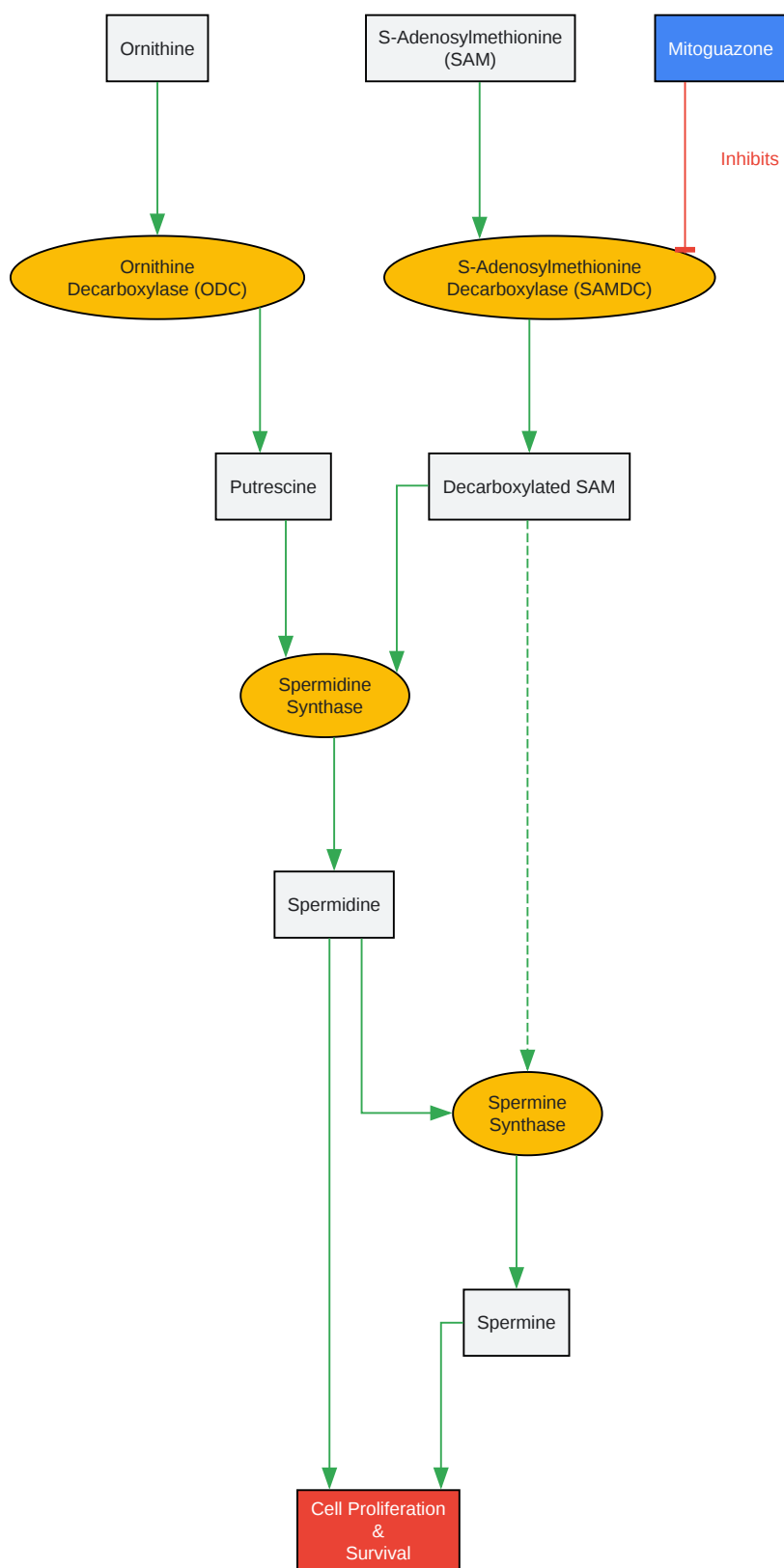
Abstract

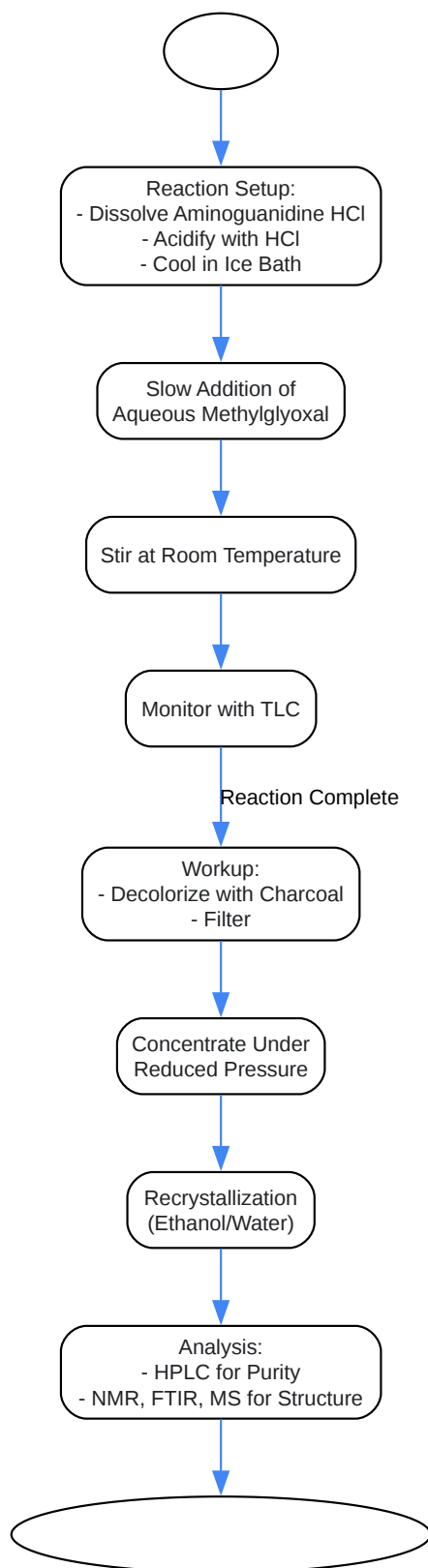
Mitoguazone, also known as Methylglyoxal Bis(guanyldihydrazone) or MGBG, is a potent inhibitor of S-adenosylmethionine decarboxylase (SAMDC), a key enzyme in the polyamine biosynthesis pathway. By disrupting this pathway, **Mitoguazone** effectively halts cell proliferation and induces apoptosis, making it a compound of significant interest in oncology research. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and mechanism of action of **Mitoguazone**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Mitoguazone is a di-guanidino derivative with the IUPAC name 2-[(E)-[(1E)-1-(diaminomethylidenehydrazinylidene)propan-2-ylidene]amino]guanidine.^[1] Its chemical structure is characterized by a central methylglyoxal backbone linked to two guanyldihydrazone moieties.







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References

- 1. Mitoguazone | C₅H₁₂N₈ | CID 5351154 - PubChem [pubchem.ncbi.nlm.nih.gov]
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